

Pyridine-2-sulfonic Acid: A Versatile Ligand in Coordination Chemistry

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Compound of Interest

Compound Name: *pyridine-2-sulfonic acid*

Cat. No.: *B081542*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Pyridine-2-sulfonic acid is a heterocyclic organic compound that has garnered significant interest in the field of coordination chemistry. Its structure, featuring a pyridine ring for metal coordination and a sulfonic acid group that can also participate in binding or influence the electronic properties of the resulting complex, makes it a versatile ligand. This document provides an overview of its coordination chemistry, applications of its metal complexes, and detailed protocols for its synthesis and the preparation of its coordination compounds.

Coordination Chemistry of Pyridine-2-sulfonic Acid

Pyridine-2-sulfonic acid can coordinate to metal ions in several ways, primarily through the nitrogen atom of the pyridine ring and one or more oxygen atoms of the sulfonate group. This allows for the formation of a variety of coordination geometries and dimensionalities, from discrete mononuclear complexes to extended coordination polymers. The coordination mode can be influenced by the nature of the metal ion, the reaction conditions, and the presence of other coordinating ligands.

Physicochemical Properties of Pyridine-2-sulfonic Acid

Property	Value	Reference
CAS Number	15103-48-7	[1][2][3]
Molecular Formula	C ₅ H ₅ NO ₃ S	[1][2]
Molecular Weight	159.16 g/mol	[1][2]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	210-212 °C	[1]
Solubility	Soluble in water and polar organic solvents	[1]

Applications of Pyridine-2-sulfonic Acid Metal Complexes

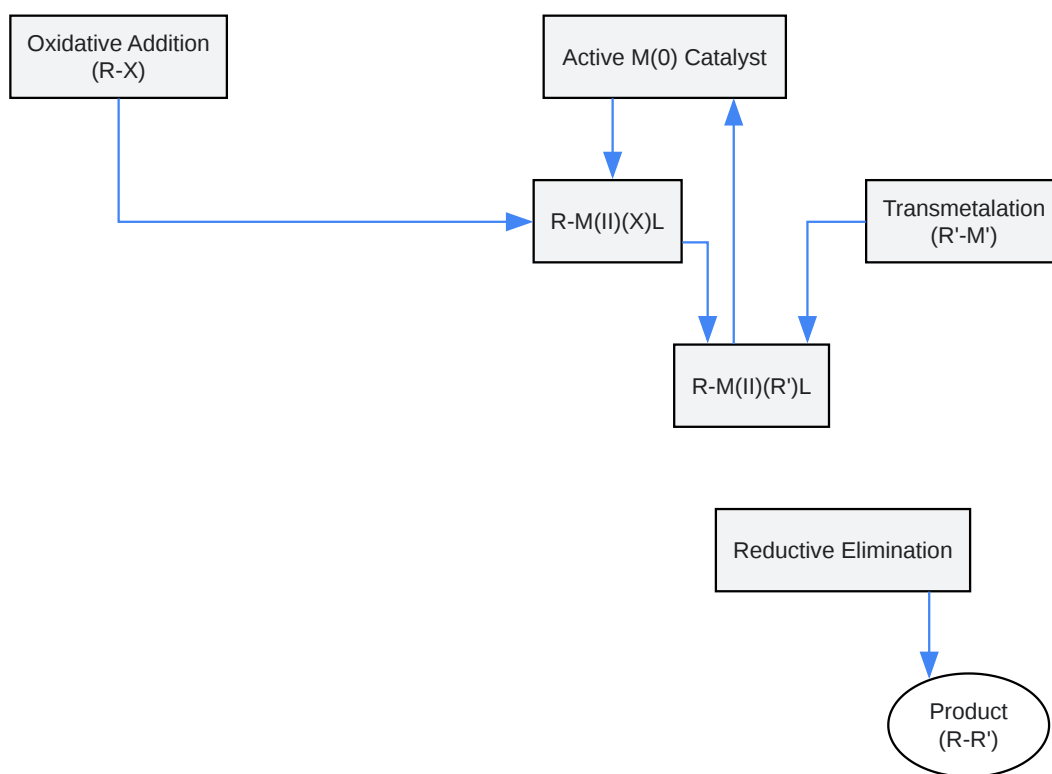
Metal complexes of **pyridine-2-sulfonic acid** and its derivatives are finding applications in various fields, most notably in catalysis and materials science.

Catalysis

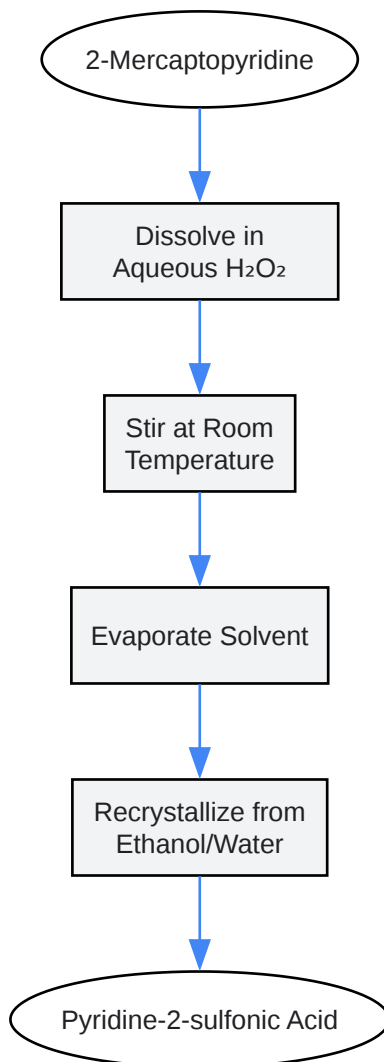
Complexes of palladium with pyridine-sulfonate related ligands have been investigated as catalysts in cross-coupling reactions, which are fundamental transformations in pharmaceutical and fine chemical synthesis. While specific data for **pyridine-2-sulfonic acid** complexes is limited, related pyridine-sulfinate complexes have shown promise.[4] Similarly, iron complexes with pyridine-substituted ligands have been studied as catalysts for oxidation reactions.[5] It is anticipated that metal complexes of **pyridine-2-sulfonic acid** could exhibit similar catalytic activities.

A potential catalytic cycle for a cross-coupling reaction is illustrated below.

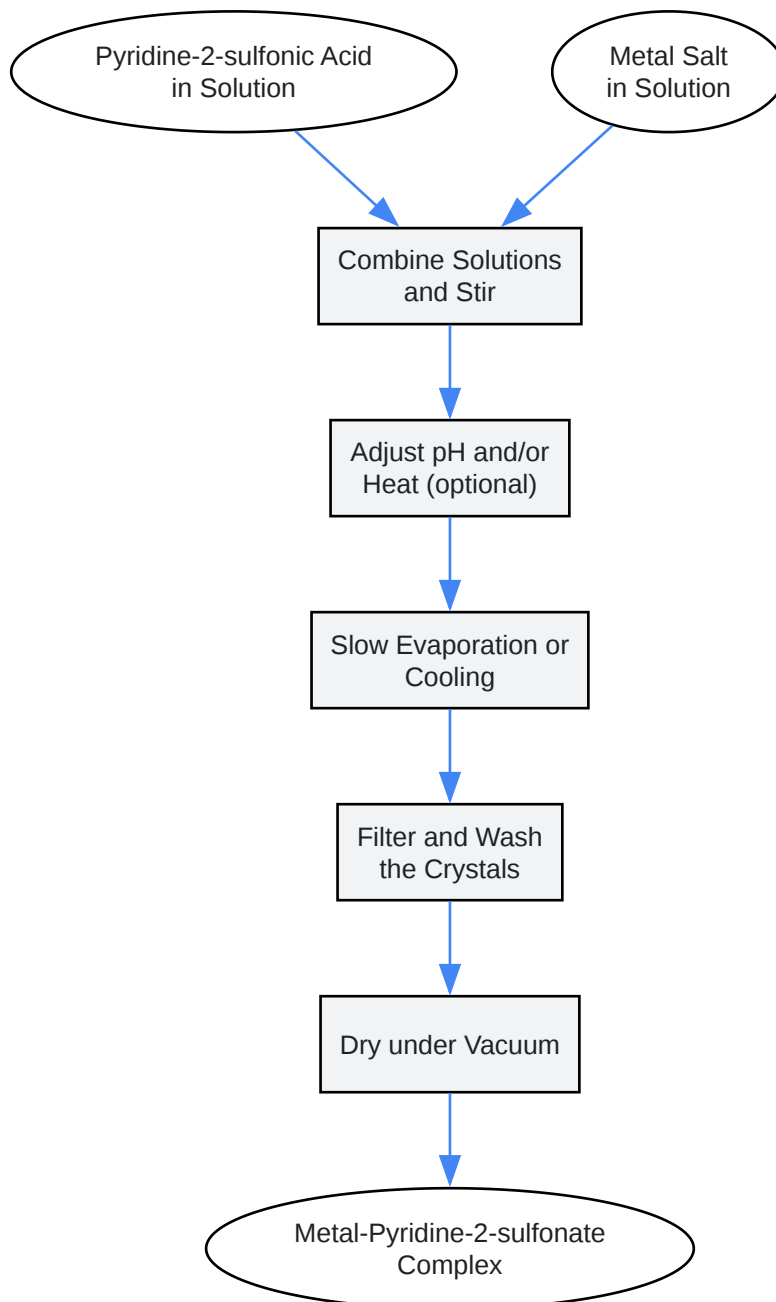
Conceptual Catalytic Cycle for Cross-Coupling



Synthesis Workflow for Pyridine-2-sulfonic Acid



General Workflow for Metal Complex Synthesis

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- To cite this document: BenchChem. [Pyridine-2-sulfonic Acid: A Versatile Ligand in Coordination Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081542#pyridine-2-sulfonic-acid-as-a-ligand-in-coordination-chemistry]

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